

Acefurtiamine: An Obscure Vitamin B1 Analog with Analgesic Potential

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Compound of Interest

Compound Name: *Acefurtiamine*

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This technical guide addresses the discovery and history of **Acefurtiamine**. Despite a comprehensive search of publicly available scientific literature and databases, detailed information regarding this compound is exceptionally scarce. This document summarizes the limited available data and highlights the significant gaps in current knowledge.

Introduction

Acefurtiamine is identified as a vitamin B1 analog.^[1] It is suggested to possess analgesic properties at sufficient doses and may exert its effects through a mechanism involving GABAergic activity, similar to the thiamine derivative, clomethiazole.^[1] However, primary research articles, clinical trial data, and detailed pharmacological studies to substantiate these claims are not readily available in the public domain.

Chemical and Physical Data

The fundamental chemical and physical properties of **Acefurtiamine** have been compiled from available chemical databases. This information is presented in Table 1.

Property	Value	Reference
IUPAC Name	(3E)-4-{--INVALID-LINK--amino}-3-[(furan-2-ylcarbonyl)sulfanyl]pent-3-en-1-yl (acetyloxy)acetate	[1]
CAS Number	10072-48-7	[1][2][3][4][5]
Chemical Formula	C21H24N4O7S	[1][2][6]
Molar Mass	476.50 g·mol ⁻¹	[1][3]
UNII	6APJ3D1308	[1][6]

Discovery and History

The history of the discovery of **Acefurtiamine**, including the individuals and institutions involved in its synthesis and initial investigation, is not detailed in the currently accessible public records. References to the compound appear in comprehensive drug dictionaries such as "The Extra Pharmacopoeia" and "The Dictionary of Drugs," suggesting its recognition in compendia, but the original research behind its inclusion is not cited in available online sources.[1] The lack of a discernible development timeline or published research indicates that **Acefurtiamine** may be an older compound that did not proceed through extensive clinical development or has been primarily documented in sources not indexed in common scientific search engines.

Experimental Protocols and Data

A critical deficiency in the available information is the absence of any published experimental protocols related to **Acefurtiamine**. No studies detailing its synthesis, in vitro assays, in vivo animal models, or human clinical trials were identified. Consequently, no quantitative data on its pharmacokinetic profile (bioavailability, half-life, metabolism) or pharmacodynamic effects (efficacy, dose-response relationships) can be provided.

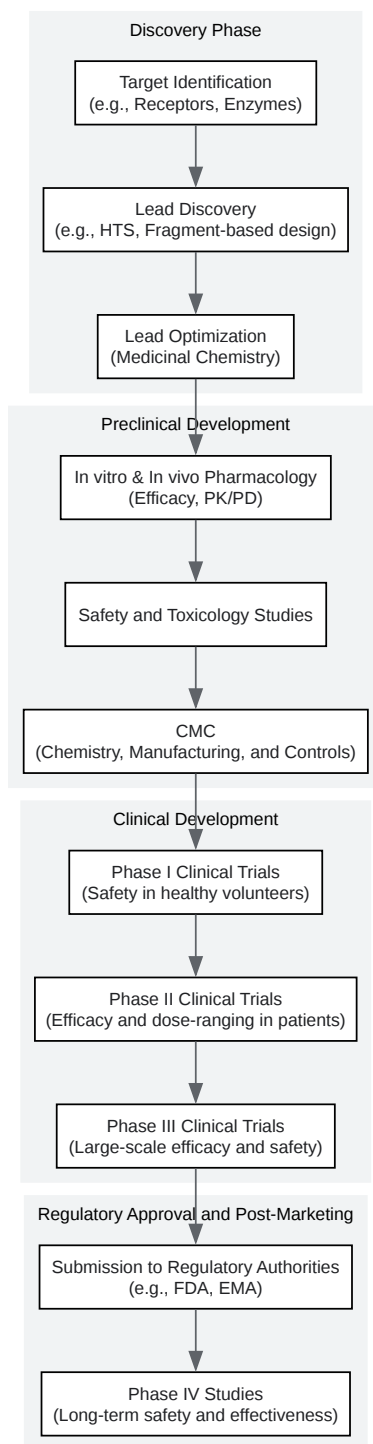
Signaling Pathways and Mechanism of Action

Acefurtiamine is described as having GABAergic activity, similar to clomethiazole.[1] This suggests a potential mechanism of action involving the enhancement of neurotransmission at GABA receptors, which are the primary inhibitory neurotransmitter receptors in the central nervous system. However, without specific studies on **Acefurtiamine**, any depiction of its interaction with signaling pathways would be purely speculative and based on the known mechanisms of other GABAergic agents.

Generalized Drug Discovery and Development Workflow

Due to the absence of specific information on the discovery and development of **Acefurtiamine**, a generalized workflow for drug discovery and development is presented below. This diagram illustrates the typical stages a compound would progress through from initial discovery to potential clinical use. It is important to note that this is a hypothetical representation and does not reflect the actual, unknown history of **Acefurtiamine**.

Generalized Drug Discovery and Development Workflow



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A generalized workflow of the drug discovery and development process.

Conclusion

Acefurtiamine remains an enigmatic compound within the landscape of pharmaceutical research. While its basic chemical identity is established and a potential therapeutic area has been suggested, the lack of accessible, in-depth scientific data prevents a thorough understanding of its discovery, history, and pharmacological profile. For researchers, scientists, and drug development professionals, **Acefurtiamine** represents a case study in the challenges of retrieving comprehensive information on less-documented chemical entities. Further investigation would require access to historical, non-digitized archives or proprietary industry databases.

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